

# A Technical Guide to Sourcing and Application of Fenazaquin-D13 Analytical Standard

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## Compound of Interest

Compound Name: Fenazaquin-D13

Cat. No.: B15556661

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercially available sources for the isotopically labeled analytical standard, **Fenazaquin-D13**. It is designed to assist researchers, scientists, and professionals in drug development and food safety in procuring this standard and understanding its application in analytical methodologies.

## Introduction to Fenazaquin and its Labeled Standard

Fenazaquin is a quinazoline-based acaricide and insecticide utilized in agriculture to control mite populations.[1][2] Its mode of action involves the inhibition of the mitochondrial electron transport chain at Complex I.[3] Due to its widespread use and potential for residues in food products and the environment, regulatory bodies have established maximum residue limits (MRLs), necessitating sensitive and accurate analytical methods for its detection and quantification.[1]

Isotopically labeled internal standards, such as **Fenazaquin-D13**, are crucial for achieving high accuracy and precision in quantitative analysis, particularly in complex matrices. The use of a deuterated analog helps to correct for variations in sample preparation and instrumental response, a critical factor in methods like liquid chromatography-tandem mass spectrometry (LC-MS/MS).

## Commercial Availability of Fenazaquin-D13

The primary identified commercial source for the **Fenazaquin-D13** analytical standard is LGC Standards, with the product manufactured by their subsidiary, Toronto Research Chemicals (TRC).

### Procurement Workflow:

The process of acquiring a custom synthesized analytical standard like **Fenazaquin-D13** typically follows the workflow outlined below.



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Procurement Workflow for **Fenazaquin-D13** Standard.

## Supplier and Product Details

The following table summarizes the available quantitative and identifying information for the **Fenazaquin-D13** standard. As this is a custom synthesis product, certain specifications such as purity and isotopic enrichment are typically detailed in the lot-specific Certificate of Analysis (CoA) provided upon purchase.

Parameter	Data	Reference
Supplier	LGC Standards	[4]
Manufacturer	Toronto Research Chemicals (TRC)	
Product Name	Fenazaquin-D13	
Product Code	TRC-F245744	
Molecular Formula	C <sub>20</sub> H <sub>9</sub> D <sub>13</sub> N <sub>2</sub> O	
Molecular Weight	319.48	
Unlabeled CAS Number	120928-09-8	
Product Format	Neat (Solid)	
Availability	Custom Synthesis	

Note: A specific CAS number for the deuterated (D13) form is not publicly listed. The unlabeled CAS number is provided for reference.

## Experimental Protocol: Quantification of Fenazaquin using LC-MS/MS with a Deuterated Internal Standard

The following protocol is a representative methodology for the analysis of Fenazaquin in a complex matrix (e.g., agricultural products) using **Fenazaquin-D13** as an internal standard. This protocol is based on established methods for pesticide residue analysis, such as the QuEChERS (Quick, Easy, Cheap, Effective, Rugged, and Safe) sample preparation technique followed by LC-MS/MS detection.

### Materials and Reagents

- Fenazaquin analytical standard
- Fenazaquin-D13** internal standard

- Acetonitrile (LC-MS grade)
- Water (LC-MS grade)
- Formic Acid
- Anhydrous Magnesium Sulfate ( $\text{MgSO}_4$ )
- Sodium Chloride ( $\text{NaCl}$ )
- QuEChERS extraction salts and cleanup tubes (e.g., containing PSA, C18)

## Standard Preparation

- Primary Stock Solutions (1 mg/mL): Accurately weigh and dissolve Fenazaquin and **Fenazaquin-D13** in acetonitrile to create individual primary stock solutions.
- Working Standard Solutions: Prepare a series of calibration standards by serially diluting the Fenazaquin primary stock with acetonitrile.
- Internal Standard (IS) Working Solution: Dilute the **Fenazaquin-D13** primary stock to a fixed concentration (e.g., 1  $\mu\text{g/mL}$ ) in acetonitrile. This solution will be spiked into all samples, blanks, and calibration standards.

## Sample Preparation (QuEChERS)

- Homogenization: Weigh 10 g of the homogenized sample into a 50 mL centrifuge tube.
- Spiking: Add a known volume of the **Fenazaquin-D13** internal standard working solution.
- Extraction: Add 10 mL of acetonitrile. Add QuEChERS extraction salts (e.g.,  $\text{MgSO}_4$ ,  $\text{NaCl}$ ). Cap and shake vigorously for 1 minute.
- Centrifugation: Centrifuge at >4000 rpm for 5 minutes.
- Cleanup (Dispersive SPE): Transfer an aliquot of the supernatant (acetonitrile layer) to a d-SPE cleanup tube containing sorbents like PSA to remove matrix interferences. Vortex for 30 seconds.

- Final Centrifugation: Centrifuge at >4000 rpm for 5 minutes.
- Filtration: Filter the final extract through a 0.22  $\mu\text{m}$  syringe filter into an autosampler vial for LC-MS/MS analysis.

## LC-MS/MS Analysis

- Liquid Chromatography (LC):
  - Column: C18 reverse-phase column (e.g., 100 mm x 2.1 mm, 1.8  $\mu\text{m}$ )
  - Mobile Phase A: Water with 0.1% Formic Acid
  - Mobile Phase B: Acetonitrile with 0.1% Formic Acid
  - Gradient: A typical gradient would start at a high percentage of Mobile Phase A, ramping up to a high percentage of Mobile Phase B to elute the analyte.
  - Injection Volume: 2-5  $\mu\text{L}$
- Tandem Mass Spectrometry (MS/MS):
  - Ionization Source: Electrospray Ionization (ESI), positive mode
  - Acquisition Mode: Multiple Reaction Monitoring (MRM)
  - MRM Transitions: Specific precursor-to-product ion transitions for both Fenazaquin and **Fenazaquin-D13** must be optimized. At least two transitions are typically monitored for each analyte for confirmation.
    - Fenazaquin (Example):  $m/z$  307.2  $\rightarrow$  [Product Ion 1],  $m/z$  307.2  $\rightarrow$  [Product Ion 2]
    - **Fenazaquin-D13** (Example):  $m/z$  320.2  $\rightarrow$  [Product Ion 1],  $m/z$  320.2  $\rightarrow$  [Product Ion 2]

## Data Analysis

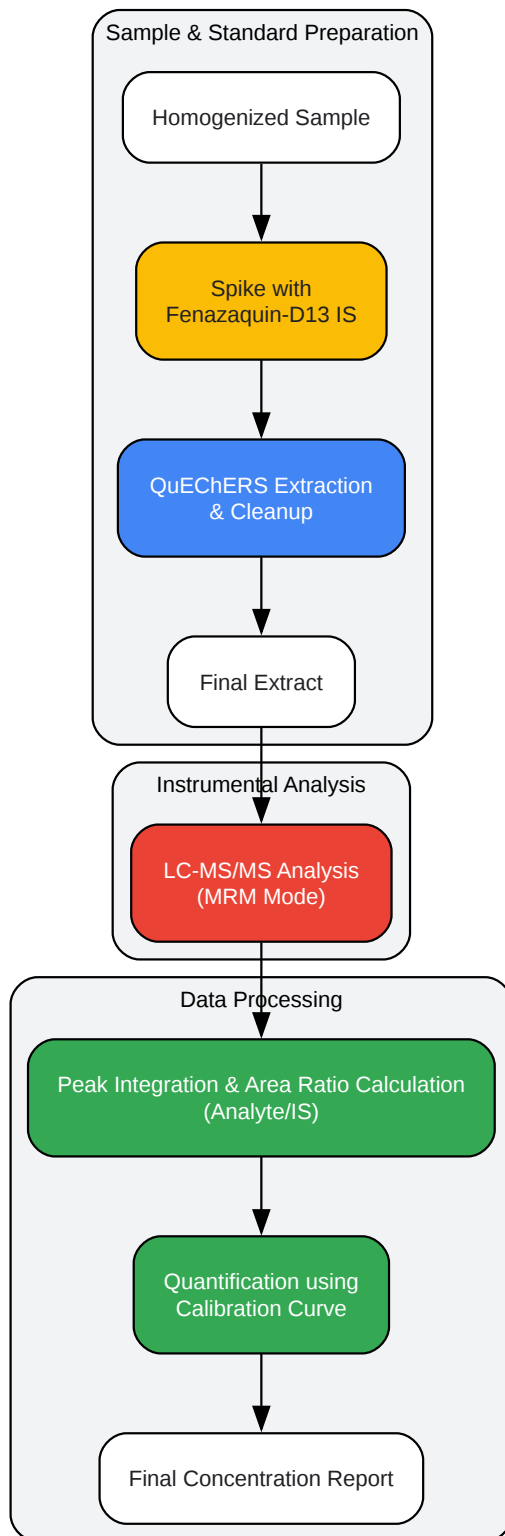
Quantification is performed by creating a calibration curve based on the peak area ratio of the Fenazaquin standard to the **Fenazaquin-D13** internal standard versus the concentration of the

Fenazaquin standard. The concentration of Fenazaquin in the samples is then calculated from this curve.

Analytical Workflow:

The diagram below illustrates the general workflow for the analysis of Fenazaquin using an internal standard.

Figure 2. Analytical Workflow for Fenazaquin Quantification

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